recrystallization solvent for N-cyclohexyl-2-methoxybenzamide purification

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Compound of Interest

Compound Name:	*N-cyclohexyl-2-methoxybenzamide*
CAS No.:	*57149-81-2*
Cat. No.:	*B382056*

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Executive Summary

This Application Note details the purification strategy for **N-cyclohexyl-2-methoxybenzamide**, a lipophilic amide intermediate. Based on the physicochemical properties of the N-alkylbenzamide class and the specific steric/electronic influence of the ortho-methoxy group, we recommend a binary solvent system of Ethanol/Water (EtOH/H_2O) as the primary purification vector.

This protocol is designed to effectively remove common synthetic impurities: unreacted cyclohexylamine (basic, polar), 2-methoxybenzoic acid (acidic, polar), and coupling by-products. An alternative orthogonal system using Ethyl Acetate/Heptane is provided for cases requiring removal of highly lipophilic contaminants.

Physicochemical Profile & Solvent Selection Logic

Compound Analysis

- Target Molecule: **N-cyclohexyl-2-methoxybenzamide**[1]

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- Chemical Class:N-substituted benzamide.
- Structural Features:
  - Lipophilic Domain: Cyclohexyl ring (non-polar).
  - Polar Domain: Amide linkage (-CONH-) and o-methoxy group.
  - H-Bonding: The amide hydrogen acts as a donor; the carbonyl and methoxy oxygens act as acceptors.
- Predicted Melting Point: ~130–155°C (Based on analog N-cyclohexylbenzamide, MP 149°C [1]).

Solubility Thermodynamics

The ortho-methoxy group introduces steric bulk that can disrupt crystal packing compared to the unsubstituted benzamide, potentially increasing solubility in organic solvents. However, the cyclohexyl group mandates a solvent with significant organic character.

Solvent	Solubility (Hot)	Solubility (Cold)	Suitability
Water	Insoluble	Insoluble	Anti-solvent
Ethanol	High	Moderate/High	Primary Solvent
Ethyl Acetate	High	Moderate	Primary Solvent
Heptane/Hexane	Low	Insoluble	Anti-solvent
Dichloromethane	Very High	High	Unsuitable (Too soluble)

Decision Matrix:

- Ethanol/Water: Selected for its ability to solubilize the amide at high temperatures while rejecting ionic salts and polar starting materials (amine/acid) upon cooling and water addition.

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- Ethyl Acetate/Heptane: Selected as a backup to remove non-polar oils or tars.

Detailed Protocols

Protocol A: Ethanol/Water Recrystallization (Recommended)

Best for removing unreacted amine, acid, and inorganic salts.

Materials:

- Crude **N-cyclohexyl-2-methoxybenzamide**
- Solvent A: Absolute Ethanol (EtOH)
- Solvent B: Deionized Water (dH_2O)
- Equipment: Hot plate/stirrer, reflux condenser, Büchner funnel.

Step-by-Step Procedure:

- Saturation: Place 10.0 g of crude solid in a 250 mL Erlenmeyer flask. Add 30 mL of Ethanol.
- Dissolution: Heat the mixture to near-boiling (approx. 75°C) with stirring.
  - Note: If solid remains, add hot Ethanol in 5 mL increments until fully dissolved. Do not exceed 80 mL total volume.
- Hot Filtration (Optional): If insoluble particles (dust, salts) are visible, filter the hot solution quickly through a pre-warmed glass funnel/fluted filter paper.
- Nucleation: Remove from heat. Add warm dH_2O dropwise to the hot ethanolic solution until a faint, persistent turbidity (cloudiness) appears.
- Clarification: Add 1–2 mL of hot Ethanol to clear the solution.
- Crystallization: Allow the flask to cool slowly to room temperature (25°C) over 2 hours.

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  - Critical: Rapid cooling may cause "oiling out" (liquid-liquid phase separation) rather than crystallization.
- Deep Cooling: Once solid crystals form, place the flask in an ice bath (0–4°C) for 30 minutes to maximize yield.
- Isolation: Filter the crystals using vacuum filtration.
- Washing: Wash the filter cake with 20 mL of a cold 1:1 EtOH:Water mixture.
- Drying: Dry the solid in a vacuum oven at 45°C for 12 hours.

Protocol B: Ethyl Acetate/Heptane Recrystallization

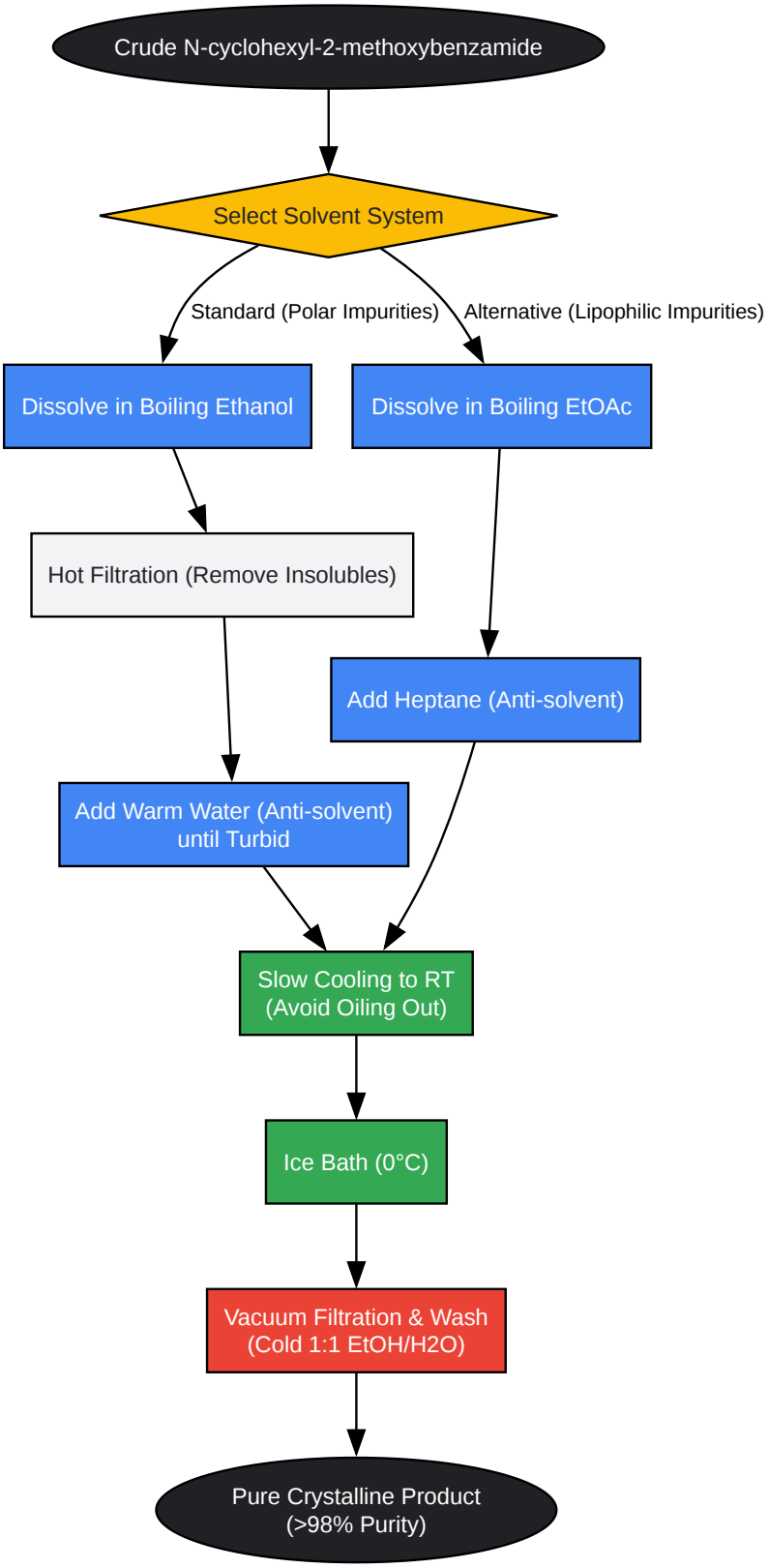
Best for removing non-polar impurities or if the compound oils out in water.

- Dissolution: Dissolve crude solid in minimal boiling Ethyl Acetate.
- Precipitation: Remove from heat. Slowly add Heptane (or Hexane) until turbidity is observed.
- Cooling: Allow to cool to room temperature, then refrigerate.
- Filtration: Collect crystals via vacuum filtration.[2] Wash with cold Heptane.

Process Visualization (Workflow)

The following diagram illustrates the decision logic and workflow for the purification process.

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Caption: Workflow for the purification of **N-cyclohexyl-2-methoxybenzamide** illustrating the primary Ethanol/Water route and the alternative Ethyl Acetate/Heptane route.

Quality Control & Troubleshooting

Analytical Verification

- Melting Point: Determine the melting range. A sharp range (<2°C) indicates high purity. Compare against the expected range of 130–155°C.
- HPLC: Run a gradient method (Water/Acetonitrile) to ensure removal of the starting acid (RT ~3-5 min) and amine (often not UV active, check via TLC/ninhydrin stain).
- 1H NMR: Check for the disappearance of the broad singlet (COOH) of the acid and the distinct multiplet shifts of the free amine.

Troubleshooting "Oiling Out"

If the product forms a liquid oil layer instead of crystals upon adding water:

- Reheat: Bring the mixture back to a boil until the oil redissolves.
- Add More Ethanol: The solvent mixture is too polar. Add 5–10% more ethanol.
- Seed Crystals: Add a tiny crystal of pure product (if available) or scratch the glass wall with a rod to induce nucleation.

References

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Sources

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